

Application Notes & Protocols: Continuous Synthesis of 5-Oxohexanenitrile in a Microreactor

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Compound of Interest

Compound Name: 5-Oxohexanenitrile

Cat. No.: B084432

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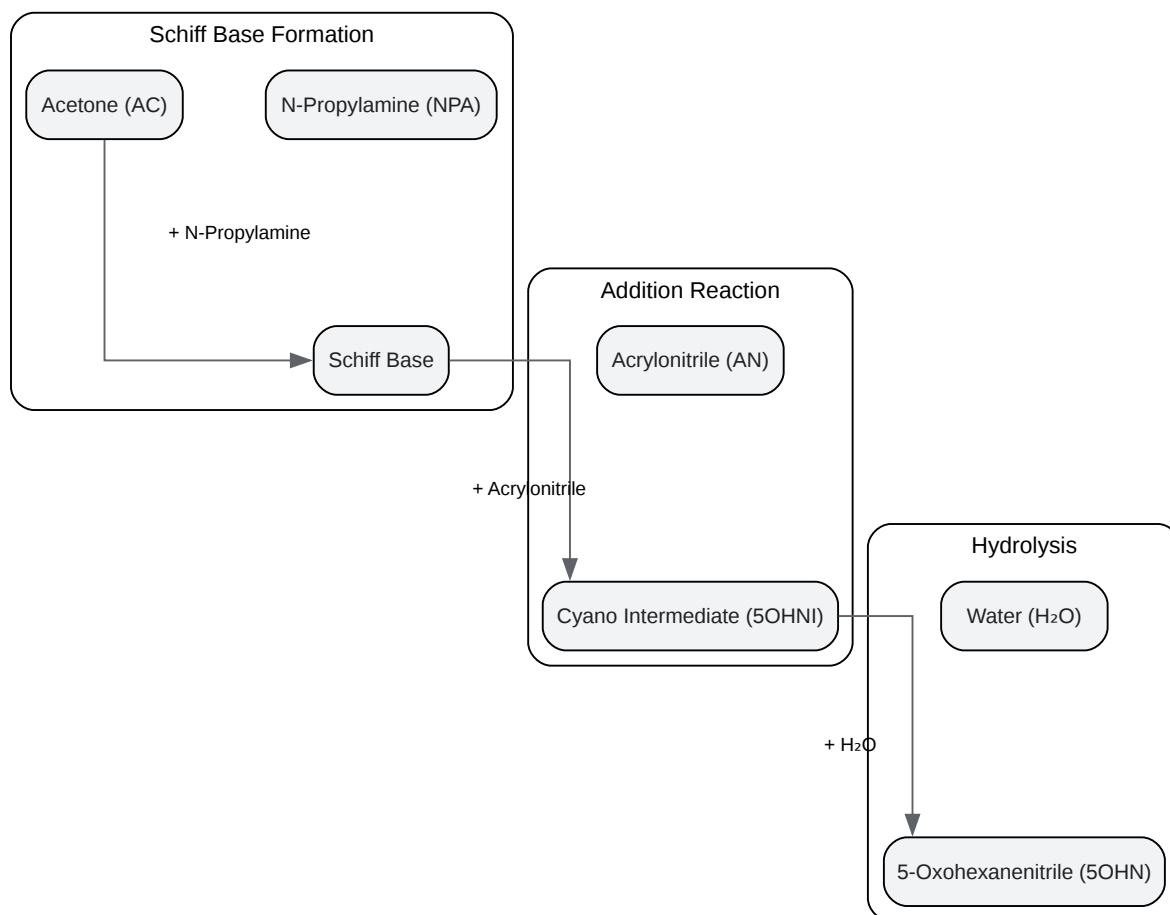
For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Oxohexanenitrile (5OHN) is a valuable intermediate in the synthesis of various pharmaceuticals and specialty chemicals, notably as a precursor to 2-picoline.[1] Traditional batch synthesis methods for 5OHN can be challenging to control and scale up. Continuous flow synthesis in microreactors offers significant advantages, including enhanced heat and mass transfer, improved safety, and more precise control over reaction parameters, leading to higher yields and purity.[2] This document provides a detailed protocol for the continuous synthesis of **5-Oxohexanenitrile** via the addition of acetone to acrylonitrile in a microreactor, based on the findings of Wei et al. (2022).[1][3]

Reaction Pathway

The synthesis of **5-Oxohexanenitrile** involves the addition of acetone (AC) to acrylonitrile (AN), catalyzed by an amine. The primary steps in this reaction are the formation of a Schiff base from acetone and the amine catalyst, followed by the addition of this Schiff base to acrylonitrile to form a cyano intermediate. This intermediate is then hydrolyzed to yield **5-Oxohexanenitrile**. [1]



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
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